

# Standard Operating Procedure for Ravenine Handling: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Ravenine*

Cat. No.: *B120983*

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## Introduction

**Ravenine** is a quinolinone alkaloid with the molecular formula  $C_{15}H_{17}NO_2$ .<sup>[1]</sup> While its biological activity and mechanism of action are not extensively characterized in publicly available literature, its chemical structure suggests potential for interaction with various biological systems. This document provides a standard operating procedure for the handling, storage, and preliminary experimental use of **Ravenine** in a research setting.

## Compound Information

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C15H17NO2	PubChem[1]
Molecular Weight	243.30 g/mol	PubChem[1]
IUPAC Name	1-methyl-4-(3-methylbut-2-enoxy)quinolin-2-one	PubChem[1]
Appearance	Not specified (likely a solid)	N/A
Solubility	Insoluble in water.	Safety Data Sheet[2]

## Safety and Handling

Warning: The toxicological properties of **Ravenine** have not been thoroughly investigated. Handle with caution and assume it is a hazardous substance.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or preparing stock solutions.

## First Aid Measures

- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water. If skin irritation occurs, get medical attention.[2][3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical attention if you feel unwell.[2][3]
- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3]

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)

## Experimental Protocols

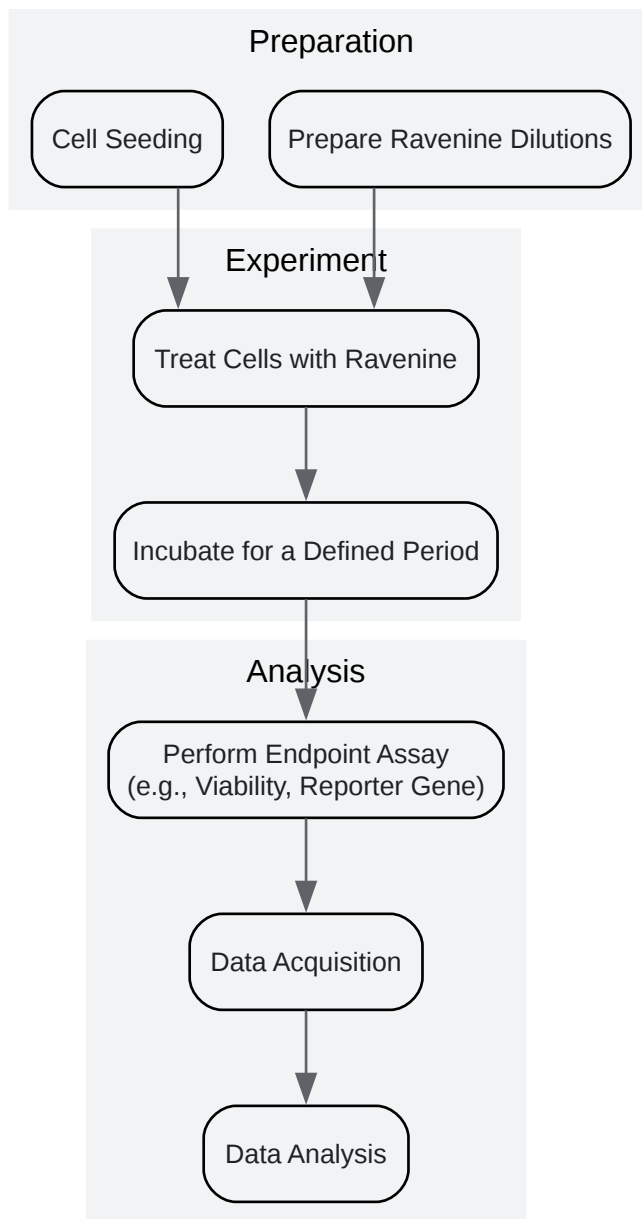
### Preparation of Stock Solutions

- Objective: To prepare a high-concentration stock solution of **Ravenine** for use in downstream experiments.
- Materials:
  - **Ravenine** powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated analytical balance
  - Vortex mixer
- Procedure:
  1. Tare a sterile microcentrifuge tube on an analytical balance.
  2. Carefully weigh the desired amount of **Ravenine** powder into the tube.
  3. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
  4. Cap the tube tightly and vortex until the solid is completely dissolved.
  5. Store the stock solution at -20°C or -80°C, protected from light.

## Cell-Based Assay Workflow

This protocol outlines a general workflow for testing the effect of **Ravenine** on cultured cells.

#### General Workflow for Cell-Based Assays with Ravenine



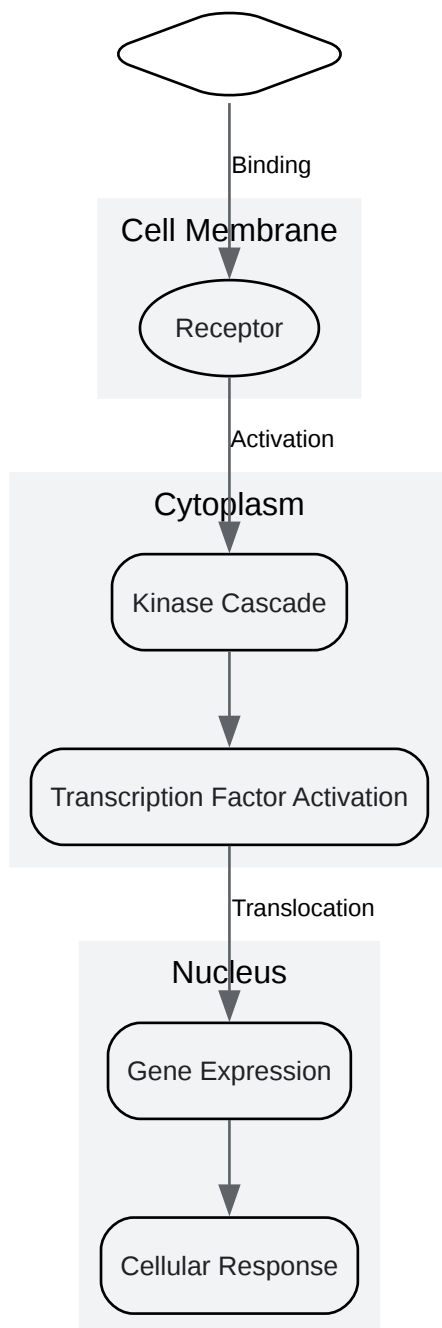
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Caption: A generalized workflow for conducting cell-based experiments with **Ravenine**.

## Potential Mechanism of Action (Hypothetical)

Given its quinolinone core, **Ravenine** might interact with signaling pathways involving kinases or G-protein coupled receptors. Further research is required to elucidate its precise mechanism of action.

#### Hypothetical Signaling Pathway for Ravenine



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## References

- 1. Ravenine | C<sub>15</sub>H<sub>17</sub>NO<sub>2</sub> | CID 21763830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cleaningsupplies.co.uk [cleaningsupplies.co.uk]
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- To cite this document: BenchChem. [Standard Operating Procedure for Ravenine Handling: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120983#standard-operating-procedure-for-ravenine-handling]

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